

Ethyl 4-fluorobenzoate: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 4-fluorobenzoate

Cat. No.: B057995

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CAS Number: 451-46-7

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 4-fluorobenzoate is a versatile fluorinated aromatic compound that serves as a crucial building block in various fields of chemical synthesis.^[1] Its unique molecular structure, featuring a fluorine atom and an ethyl ester group on a benzene ring, imparts desirable properties, making it a valuable intermediate in the synthesis of pharmaceuticals, agrochemicals, and advanced materials.^{[1][2][3]} The presence of the fluorine atom can significantly influence the biological activity, metabolic stability, and lipophilicity of target molecules, which is of particular interest in drug design.^[2] This guide provides a comprehensive overview of the properties, synthesis, applications, and safety considerations of **Ethyl 4-fluorobenzoate**.

Physicochemical Properties

Ethyl 4-fluorobenzoate is a colorless to pale yellow liquid or white crystalline solid at room temperature.^[1] A summary of its key physical and chemical properties is presented in the table below.

Property	Value	Reference
CAS Number	451-46-7	[4] [5] [6]
Molecular Formula	C9H9FO2	[5] [6]
Molecular Weight	168.17 g/mol	[4] [5] [6]
Appearance	Colorless to pale yellow liquid or white crystalline solid	[1]
Melting Point	25-27 °C	[7] [8]
Boiling Point	210 °C (lit.)	[4] [8]
212-214 °C	[5]	
Density	1.146 g/mL at 25 °C (lit.)	[4] [8]
Refractive Index (n _{20/D})	1.486 (lit.)	[4]
Flash Point	81 °C (177.8 °F) - closed cup	[4]
Solubility	Insoluble in water	[9]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **Ethyl 4-fluorobenzoate**. Key spectral data are summarized below.

Spectroscopy	Data Highlights	Reference
¹ H NMR (400 MHz, CDCl ₃)	δ 8.04-8.09 (m, 2H), 7.08-7.14 (m, 2H), 4.38 (q, 2H, J = 7.0 Hz), 1.40 (t, 3H, J = 7.0 Hz)	[10]
¹³ C NMR	Full spectrum available	[11]
Mass Spectrum (electron ionization)	Available through the NIST WebBook	[12]
Infrared (IR) Spectrum	Available	[13]

Synthesis

A common and well-established method for the synthesis of **Ethyl 4-fluorobenzoate** is the Balz-Schiemann reaction, starting from Ethyl 4-aminobenzoate.^[14]

Experimental Protocol: Synthesis via Balz-Schiemann Reaction^[15]

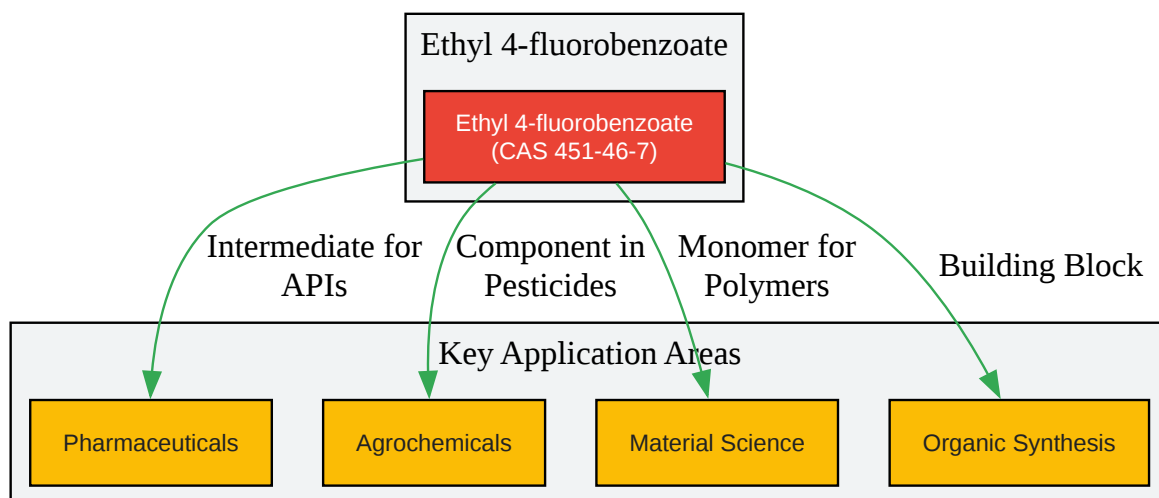
Materials:

- Ethyl 4-aminobenzoate (165 g)
- Hydrochloric acid (d 1.19; 204 ml)
- Water (300 ml)
- Sodium nitrite (72.6 g of 95% purity)
- Boric acid (68 g)
- 60% Hydrogen fluoride (133 g) or 40% Hydrogen fluoride (200 g)
- Methanol (300 ml)
- Ether (200 ml)
- Concentrated sulfuric acid (for drying)

Procedure:

- Formation of the Diazonium Salt:
 - Warm Ethyl 4-aminobenzoate with hydrochloric acid and water on a water bath with shaking to form a paste of the hydrochloride salt.
 - Cool the mixture to 0 °C in an ice-salt bath.

- Slowly add a solution of sodium nitrite in water while stirring, maintaining the temperature below 7 °C, until a weakly positive starch-iodide test is sustained for 10 minutes.
- Preparation of Tetrafluoroboric Acid:
 - In a paraffin-coated or plastic beaker cooled in ice, dissolve boric acid in hydrogen fluoride, keeping the temperature below 25 °C.
- Formation of the Diazonium Fluoroborate:
 - Add the cold tetrafluoroboric acid solution to the diazonium salt solution, maintaining the temperature below 10 °C.
 - Stir the mixture for an additional 20-30 minutes.
 - Filter the resulting diazonium fluoroborate paste.
 - Wash the precipitate successively with cold water, methanol, and ether.
 - Dry the product in a vacuum over concentrated sulfuric acid. This yields **ethyl 4-fluorobenzoate** diazonium tetrafluoroborate.
- Thermal Decomposition:
 - Place portions of the dried diazonium fluoroborate in a large flask connected to a receiver.
 - Heat the salt from above with a luminous Bunsen flame to initiate decomposition, which then proceeds spontaneously.
 - Control the reaction by gentle heating if it slows down.
- Purification:
 - The crude **Ethyl 4-fluorobenzoate** is obtained in the reaction vessel and the receiver.
 - Dissolve the product in ether, filter, and remove the ether in vacuo.
 - Purify the final product by fractional distillation, collecting the fraction boiling at 105-106 °C/25 mm Hg or 210 °C.



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References

- 1. chemimpex.com [chemimpex.com]
- 2. nbinnco.com [nbinnco.com]
- 3. nbinnco.com [nbinnco.com]
- 4. 对氟苯甲酸乙酯 99% | Sigma-Aldrich [sigmaaldrich.com]
- 5. CAS Common Chemistry [commonchemistry.cas.org]
- 6. Ethyl 4-fluorobenzoate synthesis - chemicalbook [chemicalbook.com]
- 7. AB133389 | CAS 451-46-7 – abcr Gute Chemie [abcr.com]
- 8. Ethyl 4-fluorobenzoate CAS#: 451-46-7 [m.chemicalbook.com]

- 9. fishersci.com [fishersci.com]
- 10. rsc.org [rsc.org]
- 11. spectrabase.com [spectrabase.com]
- 12. Benzoic acid, 4-fluoro-, ethyl ester [webbook.nist.gov]
- 13. Ethyl 4-fluorobenzoate(451-46-7) 1H NMR spectrum [chemicalbook.com]
- 14. prepchem.com [prepchem.com]
- To cite this document: BenchChem. [Ethyl 4-fluorobenzoate: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b057995#ethyl-4-fluorobenzoate-cas-number-451-46-7]

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